

# Application Notes and Protocols: Biodistribution of [18F]F-FAPI-FUSCC-07 in Mice

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## Compound of Interest

Compound Name: *Fapi-fuscc-07*

Cat. No.: *B15612888*

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These application notes provide a comprehensive overview of the preclinical biodistribution of the novel fibroblast activation protein (FAP) targeted radiotracer, [18F]F-FAPI-FUSCC-07, in mice. The data and protocols are derived from preclinical studies aimed at evaluating its potential as a positron emission tomography (PET) imaging agent for FAP-expressing tissues, such as in various cancers.

## Quantitative Biodistribution Data

The in vivo biodistribution of [18F]F-FAPI-FUSCC-07 was assessed in healthy mice and in mice bearing human glioma U87MG tumors. The following tables summarize the tracer uptake in various organs and tissues at different time points post-injection, expressed as the percentage of the injected dose per gram of tissue (%ID/g).

Table 1: Biodistribution of [18F]F-FAPI-FUSCC-07 in Healthy Mice

Organ	30 min p.i. (%ID/g ± SD)	60 min p.i. (%ID/g ± SD)	120 min p.i. (%ID/g ± SD)
Blood	2.54 ± 0.31	1.45 ± 0.22	0.78 ± 0.15
Heart	1.21 ± 0.18	0.89 ± 0.13	0.54 ± 0.09
Lung	2.15 ± 0.29	1.56 ± 0.24	0.91 ± 0.17
Liver	3.12 ± 0.45	2.89 ± 0.38	2.11 ± 0.31
Spleen	0.89 ± 0.14	0.67 ± 0.11	0.43 ± 0.08
Kidney	10.21 ± 1.53	8.98 ± 1.21	5.67 ± 0.89
Stomach	0.76 ± 0.12	0.54 ± 0.09	0.31 ± 0.06
Intestine	1.87 ± 0.28	2.01 ± 0.31	1.54 ± 0.25
Muscle	0.54 ± 0.09	0.41 ± 0.07	0.28 ± 0.05
Bone	1.11 ± 0.19	1.32 ± 0.21	1.01 ± 0.16

Table 2: Biodistribution of [18F]F-FAPI-FUSCC-07 in U87MG Tumor-Bearing Mice

Organ/Tissue	60 min p.i. (%ID/g $\pm$ SD)
Blood	1.39 $\pm$ 0.25
Heart	0.85 $\pm$ 0.15
Lung	1.48 $\pm$ 0.27
Liver	2.78 $\pm$ 0.41
Spleen	0.65 $\pm$ 0.12
Kidney	8.54 $\pm$ 1.32
Stomach	0.51 $\pm$ 0.09
Intestine	1.95 $\pm$ 0.33
Muscle	0.39 $\pm$ 0.08
Bone	1.28 $\pm$ 0.23
Tumor	5.89 $\pm$ 0.98

## Experimental Protocols

The following protocols describe the key experiments performed to evaluate the biodistribution of [18F]F-**FAPI-FUSCC-07** in mice.

### Animal Models

- **Healthy Mice:** Normal Kunming mice were used for the biodistribution studies in healthy subjects.
- **Tumor-Bearing Mice:** Human glioma U87MG cells were subcutaneously inoculated into the right flank of BALB/c nude mice. The tumors were allowed to grow to a size of approximately 100-200 mm<sup>3</sup> before the imaging and biodistribution studies.

### Radiotracer Administration

- **Dose:** Approximately 3.7 MBq (100  $\mu$ Ci) of [18F]F-**FAPI-FUSCC-07** was administered to each mouse.

- Route of Administration: The radiotracer was injected intravenously via the tail vein.

## Biodistribution Study in Healthy Mice

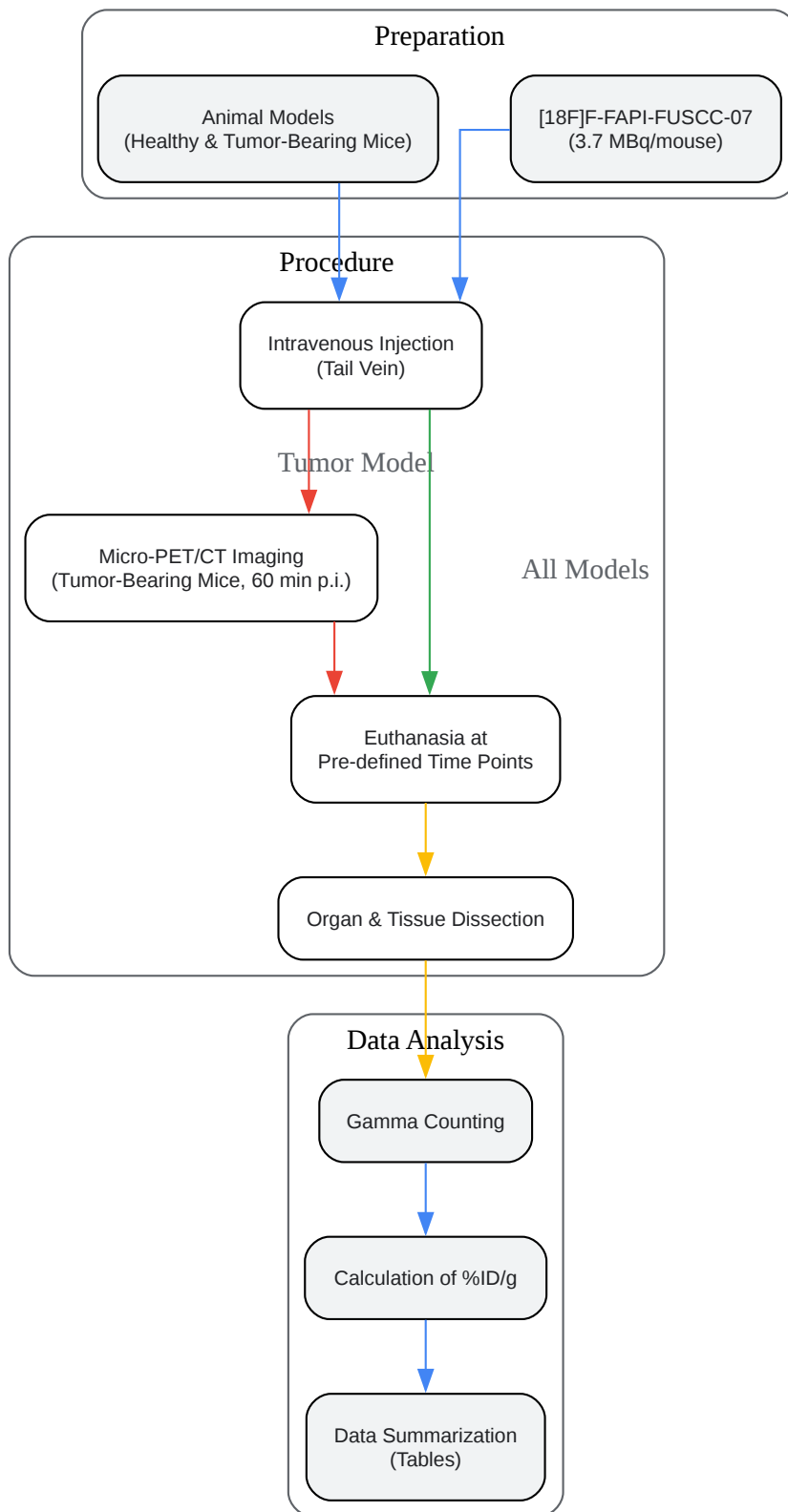
- Healthy Kunming mice were randomly divided into groups for different time points (e.g., 30, 60, and 120 minutes post-injection).
- Each mouse was injected with [18F]F-**FAPI-FUSCC-07** as described above.
- At the designated time points, the mice were euthanized by cervical dislocation.
- Blood samples were collected via cardiac puncture.
- Major organs and tissues (heart, lung, liver, spleen, kidney, stomach, intestine, muscle, and bone) were dissected, weighed, and rinsed.
- The radioactivity in each sample was measured using a gamma counter.
- The percentage of the injected dose per gram of tissue (%ID/g) was calculated for each organ and tissue.

## Micro-PET/CT Imaging and Biodistribution in Tumor-Bearing Mice

- U87MG tumor-bearing mice were anesthetized with isoflurane.
- Each mouse was injected with [18F]F-**FAPI-FUSCC-07** via the tail vein.
- Static PET/CT scans were acquired at 60 minutes post-injection using a micro-PET/CT scanner.
- Following the imaging session, the mice were euthanized.
- Major organs, tissues, and the tumor were dissected, weighed, and the radioactivity was measured as described in the healthy mice protocol.
- The %ID/g was calculated for each sample.

# Visualizations

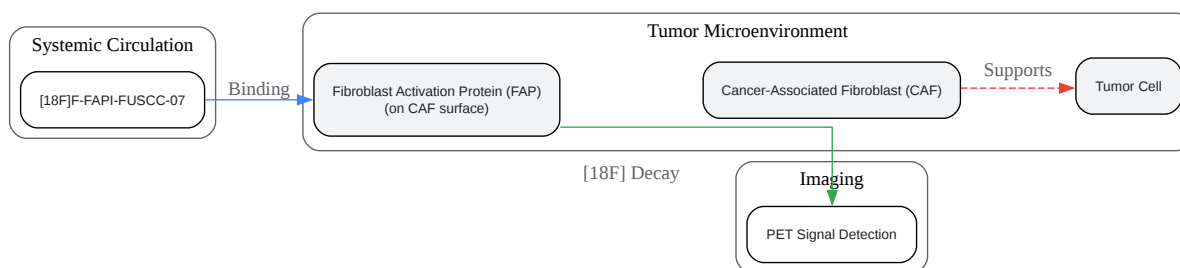
## Experimental Workflow for Biodistribution Studies



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Caption: Workflow for the biodistribution studies of [18F]F-FAPI-FUSCC-07 in mice.

## FAP-Targeted Tracer Mechanism of Action



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